

An In-depth Technical Guide to 1-Allylcyclohexene (CAS No. 13511-13-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-ALLYLCYCLOHEXENE

Cat. No.: B086730

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Abstract

This technical guide provides a comprehensive overview of **1-allylcyclohexene**, a cyclic olefin with significant potential in organic synthesis and as a versatile building block for complex molecular architectures. This document details its chemical and physical properties, outlines plausible synthetic routes, presents available spectroscopic data for characterization, and discusses its reactivity and potential applications, particularly in the realm of pharmaceutical development. Safety and handling protocols are also addressed to ensure its proper use in a laboratory setting.

Chemical and Physical Properties

1-Allylcyclohexene, with the CAS number 13511-13-2, is a hydrocarbon with the molecular formula C₉H₁₄ and a molecular weight of 122.21 g/mol .^[1] While specific experimental data for **1-allylcyclohexene** is sparse in publicly available literature, its properties can be estimated based on its structure and comparison with related compounds like allylcyclohexane and 1-methylcyclohexene.

Property	Value	Reference
CAS Number	13511-13-2	[1]
Molecular Formula	C ₉ H ₁₄	[1]
Molecular Weight	122.21 g/mol	[1]
Boiling Point	Estimated 150-160 °C	
Density	Estimated 0.83-0.85 g/mL	
Refractive Index	Estimated 1.47-1.48	

Synthesis of 1-Allylcyclohexene

While a specific, detailed experimental protocol for the synthesis of **1-allylcyclohexene** is not readily available in the surveyed literature, two primary retrosynthetic approaches are logical: a Grignard reaction and a Wittig reaction.

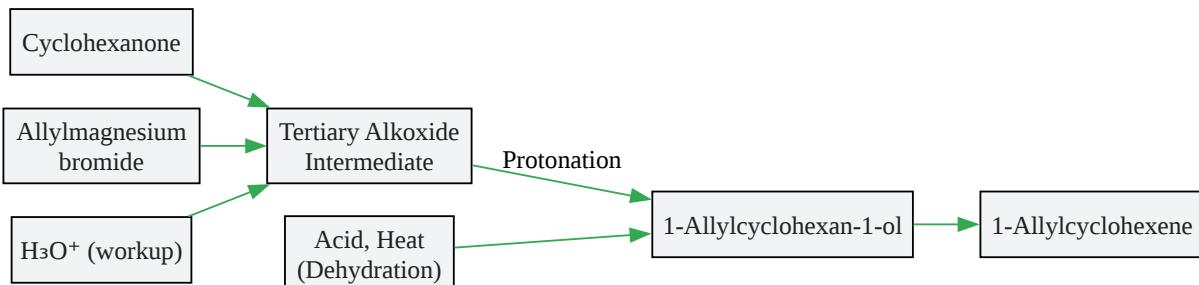
Proposed Synthesis via Grignard Reaction

A plausible route to **1-allylcyclohexene** is the reaction of a Grignard reagent derived from an allyl halide with cyclohexanone, followed by dehydration of the resulting tertiary alcohol.

Experimental Protocol (Proposed):

- Preparation of Allylmagnesium Bromide: In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add magnesium turnings. Add a small crystal of iodine to activate the magnesium. Slowly add a solution of allyl bromide in anhydrous diethyl ether to the flask. The reaction is initiated by gentle warming and then maintained at a gentle reflux.
- Reaction with Cyclohexanone: Cool the freshly prepared Grignard reagent to 0 °C. Add a solution of cyclohexanone in anhydrous diethyl ether dropwise via the dropping funnel. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.

- Work-up and Hydrolysis: Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride. Extract the aqueous layer with diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Dehydration: Remove the solvent under reduced pressure. The resulting crude 1-allylcyclohexan-1-ol can be dehydrated using a variety of reagents, such as sulfuric acid or phosphorus oxychloride, to yield **1-allylcyclohexene**.
- Purification: The final product can be purified by fractional distillation under reduced pressure.



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Caption: Proposed Grignard synthesis of **1-allylcyclohexene**.

Proposed Synthesis via Wittig Reaction

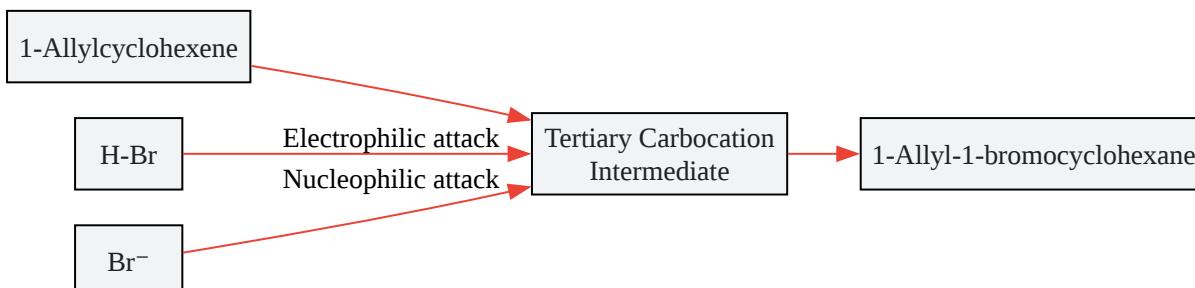
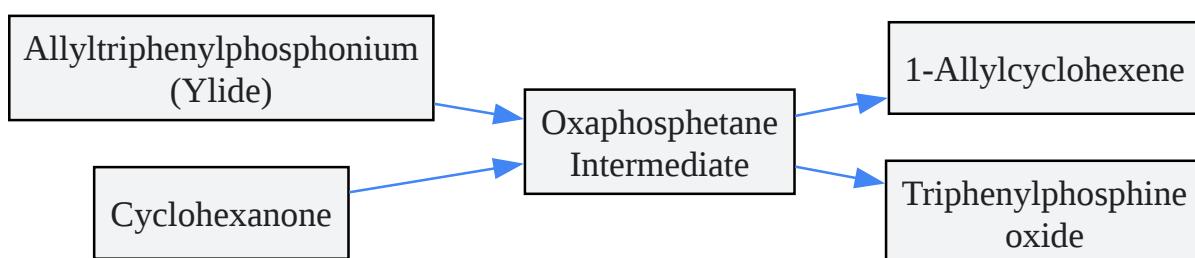
The Wittig reaction provides an alternative pathway, involving the reaction of an allyl-substituted phosphorus ylide with cyclohexanone.

Experimental Protocol (Proposed):

- Preparation of the Phosphonium Salt: React triphenylphosphine with an allyl halide (e.g., allyl bromide) in a suitable solvent like toluene to form the corresponding phosphonium salt.
- Ylide Formation: Treat the phosphonium salt with a strong base, such as n-butyllithium or sodium hydride, in an anhydrous, aprotic solvent like THF or DMSO to generate the

phosphorus ylide.

- Wittig Reaction: Add cyclohexanone to the ylide solution. The reaction is typically stirred at room temperature or gently heated to drive it to completion.
- Work-up and Purification: After the reaction is complete, the triphenylphosphine oxide byproduct is often removed by precipitation or chromatography. The desired **1-allylcyclohexene** can then be purified by distillation.



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References

- 1. researchgate.net [researchgate.net]
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